

# Application Notes and Protocols for the Synthesis of 6-(Methoxycarbonyl)nicotinic Acid

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## Compound of Interest

Compound Name: 6-(Methoxycarbonyl)nicotinic acid

Cat. No.: B092421

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## Abstract

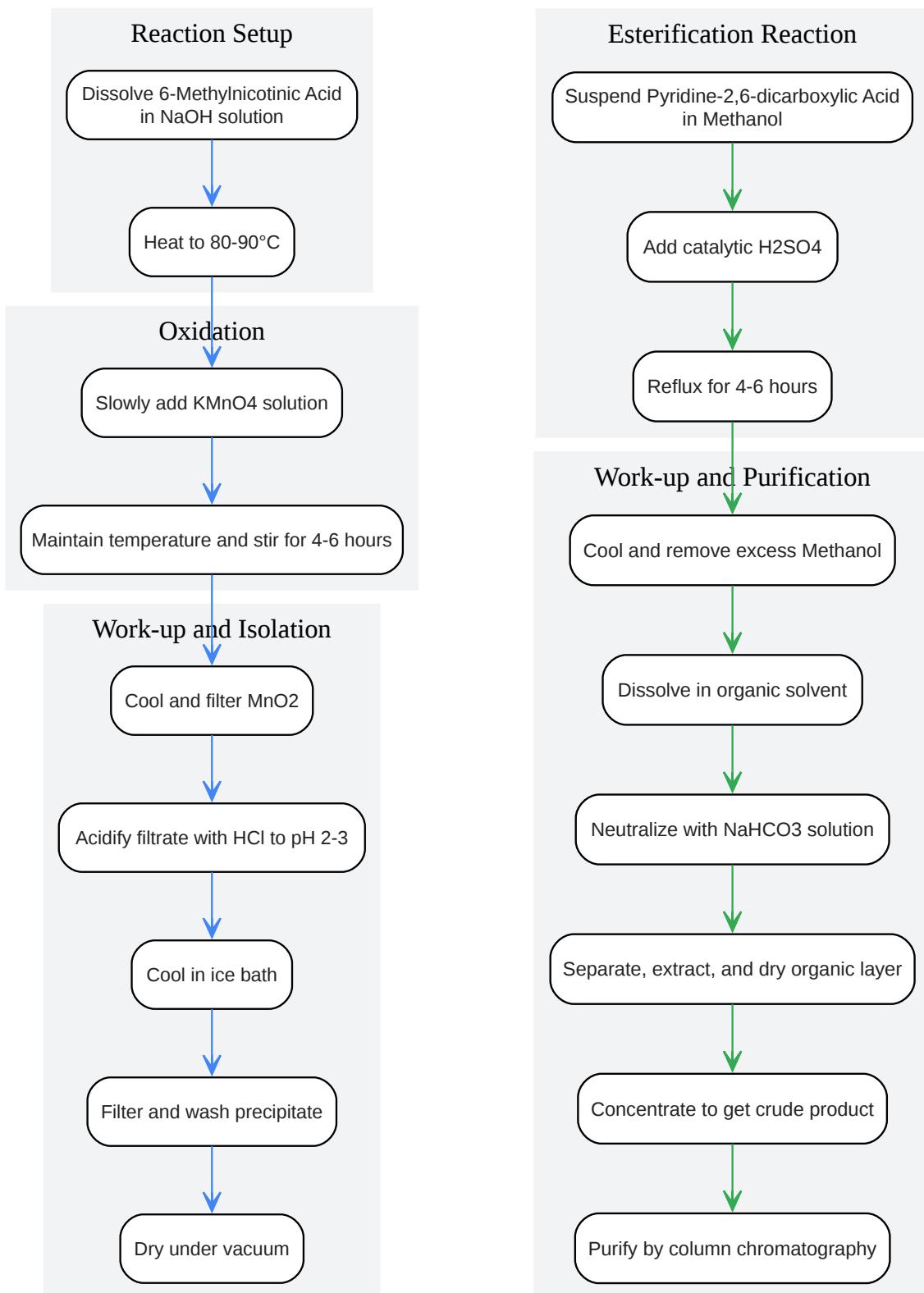
This document provides detailed application notes and experimental protocols for the synthesis of **6-(methoxycarbonyl)nicotinic acid**, a valuable intermediate in pharmaceutical and agrochemical research. The synthesis is a two-step process commencing with the oxidation of 6-methylnicotinic acid to pyridine-2,6-dicarboxylic acid, followed by a selective mono-esterification to yield the final product. This guide presents comprehensive methodologies, quantitative data, and visual workflows to ensure reproducibility and aid in the development of novel chemical entities.

## Introduction

**6-(Methoxycarbonyl)nicotinic acid** serves as a key building block in the synthesis of a variety of biologically active molecules. Its bifunctional nature, possessing both a carboxylic acid and an ester group on a pyridine scaffold, allows for diverse chemical modifications. This document outlines a reliable synthetic route starting from the readily available 6-methylnicotinic acid.

## Overall Reaction Scheme

6-Methylnicotinic Acid  $\xrightarrow{\text{Step 1: Oxidation}}$  Pyridine-2,6-dicarboxylic Acid  $\xrightarrow{\text{Step 2: Selective Mono-esterification}}$  6-(Methoxycarbonyl)nicotinic Acid



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